

# Application Notes and Protocols for Assessing Thiacloprid Resistance in Aphids

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## Compound of Interest

Compound Name: *Thiacloprid*

Cat. No.: *B134840*

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## Introduction

**Thiacloprid**, a neonicotinoid insecticide, has been widely used to control piercing-sucking insects like aphids. However, the repeated use of this and other neonicotinoids has led to the development of resistance in several aphid species, posing a significant challenge to effective pest management.<sup>[1][2]</sup> Monitoring the susceptibility of aphid populations to **thiacloprid** is crucial for implementing effective resistance management strategies. These application notes provide detailed protocols for bioassays to assess **thiacloprid** resistance in aphids, enabling researchers to determine the extent of resistance and investigate the underlying mechanisms.

Two primary mechanisms contribute to neonicotinoid resistance in aphids:

- Target-site resistance: A genetic mutation alters the nicotinic acetylcholine receptor (nAChR), the target site of neonicotinoids, preventing the insecticide from binding effectively.<sup>[1]</sup>
- Metabolic resistance: Aphids overproduce detoxification enzymes, such as cytochrome P450 monooxygenases, that break down the insecticide before it can reach its target site.<sup>[1][3]</sup>

The bioassays detailed below are essential tools for quantifying the level of resistance and can be adapted to investigate the contribution of each resistance mechanism.

## Data Presentation: Thiacloprid Resistance in Aphid Populations

The following tables summarize quantitative data on **thiacloprid** and other neonicotinoid resistance in various aphid populations, providing a reference for expected resistance levels. The lethal concentration (LC50), the concentration of insecticide required to kill 50% of the test population, is a key metric. A higher LC50 value indicates greater resistance.

Table 1: LC50 Values of Neonicotinoids against various Aphid Species

Aphid Species	Insecticide	LC50 (ppm or mg/L)	Exposure Time	Bioassay Method	Reference
Aphis gossypii (Cotton Aphid)	Thiamethoxam	~3 ppm (susceptible)	72 hours	Leaf-dip	
Aphis gossypii (Cotton Aphid)	Thiamethoxam	>3 ppm (tolerant)	72 hours	Leaf-dip	
Aphis craccivora	Thiamethoxam	2.44 ppm	24 hours	Leaf-dip	
Aphis craccivora	Thiamethoxam	0.75 ppm	48 hours	Leaf-dip	
Aphis gossypii	Imidacloprid	17 ppm (1st instar)	Not Specified	Leaf-dip	
Aphis gossypii	Imidacloprid	90.1 ppm (adult)	Not Specified	Leaf-dip	
Aphis gossypii	Thiacloprid + Deltamethrin	LC10: 2.80 mg/L; LC30: 7.28 mg/L	Not Specified	Not Specified	
Sitobion avenae	Thiacloprid	Sublethal concentrations studied	Not Specified	Not Specified	
Rhopalosiphum padi	Thiamethoxam	LC50: 11.458 mg/L	48 hours	Not Specified	

Table 2: Resistance Ratios of Aphis gossypii Populations to Neonicotinoids in Turkey

Population	Insecticide	Resistance Factor (RF)
Körkuyu	Imidacloprid	74-fold increase (P450 analysis)
Yumurtalık	Thiamethoxam	5-fold
Körkuyu	Thiamethoxam	65-fold

Resistance Factor (RF) is the ratio of the LC50 of a field population to the LC50 of a susceptible reference population.

## Experimental Protocols

### Protocol 1: Leaf-Dip Bioassay for Thiacloprid Resistance

This is a widely used method to assess the toxicity of insecticides to leaf-feeding insects like aphids.

Materials:

- **Thiacloprid** (technical grade)
- Acetone (for stock solution)
- Distilled water
- Triton X-100 or similar surfactant
- Host plant leaves (e.g., cotton, cabbage, broad bean, depending on the aphid species)
- Petri dishes (3-5 cm diameter)
- Agar powder
- Fine camel hair brush
- Ventilated lids for Petri dishes

- Beakers, pipettes, and other standard laboratory glassware

#### Procedure:

- Preparation of **Thiacloprid** Solutions:
  - Prepare a stock solution of **thiacloprid** in acetone.
  - Prepare a series of at least six serial dilutions of the insecticide in distilled water containing a small amount of surfactant (e.g., 0.01% Triton X-100) to ensure even spreading on the leaf surface. Dilutions should be based on the active ingredient concentration. A control solution containing only distilled water and surfactant should also be prepared.
- Preparation of Leaf Discs and Petri Dishes:
  - Prepare a 1% agar solution in distilled water by heating until boiling and then allowing it to cool.
  - Pour the warm agar into the Petri dishes to a depth of 3-4 mm.
  - Using a cork borer or a sharpened metal tube, cut leaf discs from fresh, untreated host plant leaves. The diameter of the discs should be slightly smaller than the Petri dish.
  - Dip each leaf disc into the respective **thiacloprid** dilution (or control solution) for 10 seconds with gentle agitation.
  - Place the treated leaf discs on paper towels to air dry with the abaxial (lower) surface facing up.
  - Once dry, place one leaf disc, abaxial side up, onto the solidified agar in each Petri dish.
- Aphid Infestation:
  - Collect apterous (wingless) adult aphids from the population to be tested.
  - Using a fine camel hair brush, carefully transfer 10-20 adult aphids onto each leaf disc.

- Seal the Petri dishes with ventilated lids to allow for air circulation while preventing aphids from escaping.
- Incubation and Mortality Assessment:
  - Incubate the Petri dishes at a constant temperature (e.g., 20-25°C) and a photoperiod of 16:8 (L:D).
  - Assess aphid mortality after 48 and 72 hours. An aphid is considered dead if it is unable to move when gently prodded with the brush.
  - A minimum of three replicates per concentration is recommended.

#### Data Analysis:

- Correct for control mortality using Abbott's formula if mortality in the control group is between 5% and 20%.
- Perform probit analysis on the mortality data to calculate the LC50, LC90, and their corresponding 95% confidence intervals.

## Protocol 2: Aphid-Dip Bioassay

This method is suitable for directly exposing aphids to the insecticide.

#### Materials:

- Same as Protocol 1, excluding host plant leaves during treatment.
- Tea strainer or similar small mesh device.

#### Procedure:

- Preparation of **Thiacloprid** Solutions:
  - Prepare serial dilutions of **thiacloprid** as described in Protocol 1.
- Aphid Treatment:

- Place a group of 10-15 aphids into a tea strainer.
- Immerse the strainer containing the aphids into the insecticide solution for 10 seconds.
- Gently tap the strainer on a paper towel to remove excess liquid.
- Post-Treatment and Incubation:
  - Transfer the treated aphids to untreated leaf discs in Petri dishes prepared as in Protocol 1.
  - Incubate and assess mortality as described in Protocol 1.

Data Analysis:

- Analyze the data as described in Protocol 1.

## Protocol 3: Systemic Bioassay for Thiacloprid

This method is used to evaluate the efficacy of systemic insecticides that are taken up by the plant.

Materials:

- **Thiacloprid**
- Small potted host plants
- Cages to enclose individual plants
- Standard laboratory equipment for preparing solutions and applying them to the soil.

Procedure:

- Plant Treatment:
  - Prepare different concentrations of **thiacloprid** in water.

- Apply a known volume of each insecticide concentration to the soil of individual potted plants. A control group should be treated with water only.
- Allow the plants to absorb the insecticide for a specified period (e.g., 24-48 hours).
- Aphid Infestation:
  - Enclose each plant with a cage.
  - Introduce a known number of adult aphids (e.g., 20-30) onto each plant.
- Incubation and Data Collection:
  - Maintain the plants under controlled conditions.
  - After a set period (e.g., 3, 5, and 7 days), count the number of live aphids on each plant.

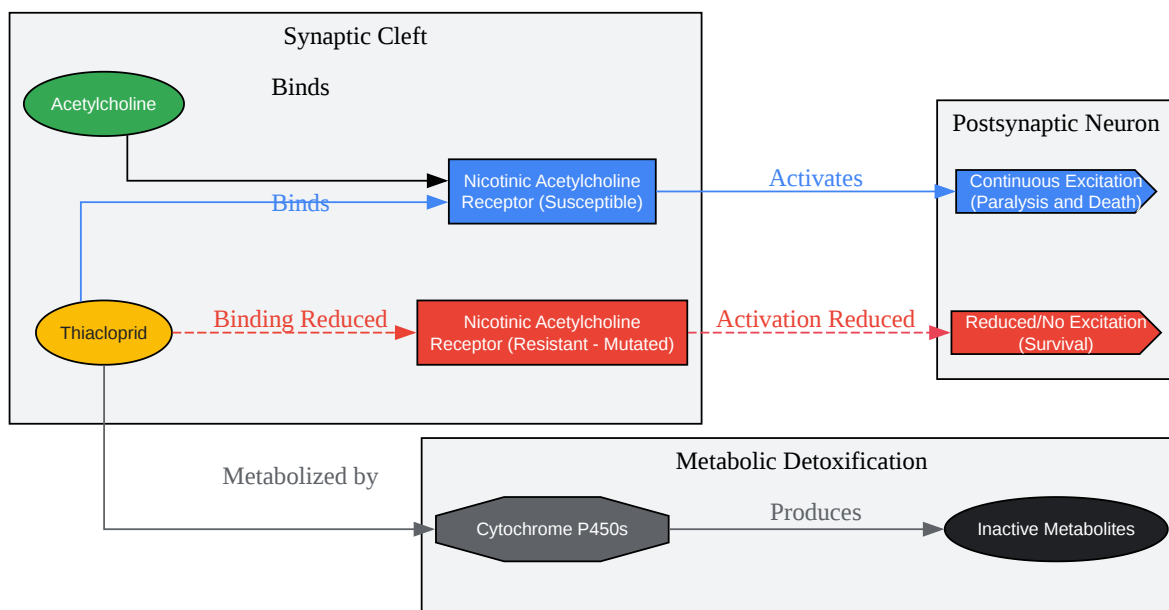
#### Data Analysis:

- Calculate the percentage mortality for each concentration and time point.
- Determine the LC50 value for each time point using probit analysis.

## Visualization of Pathways and Workflows

### Signaling Pathway of Neonicotinoid Action and Resistance

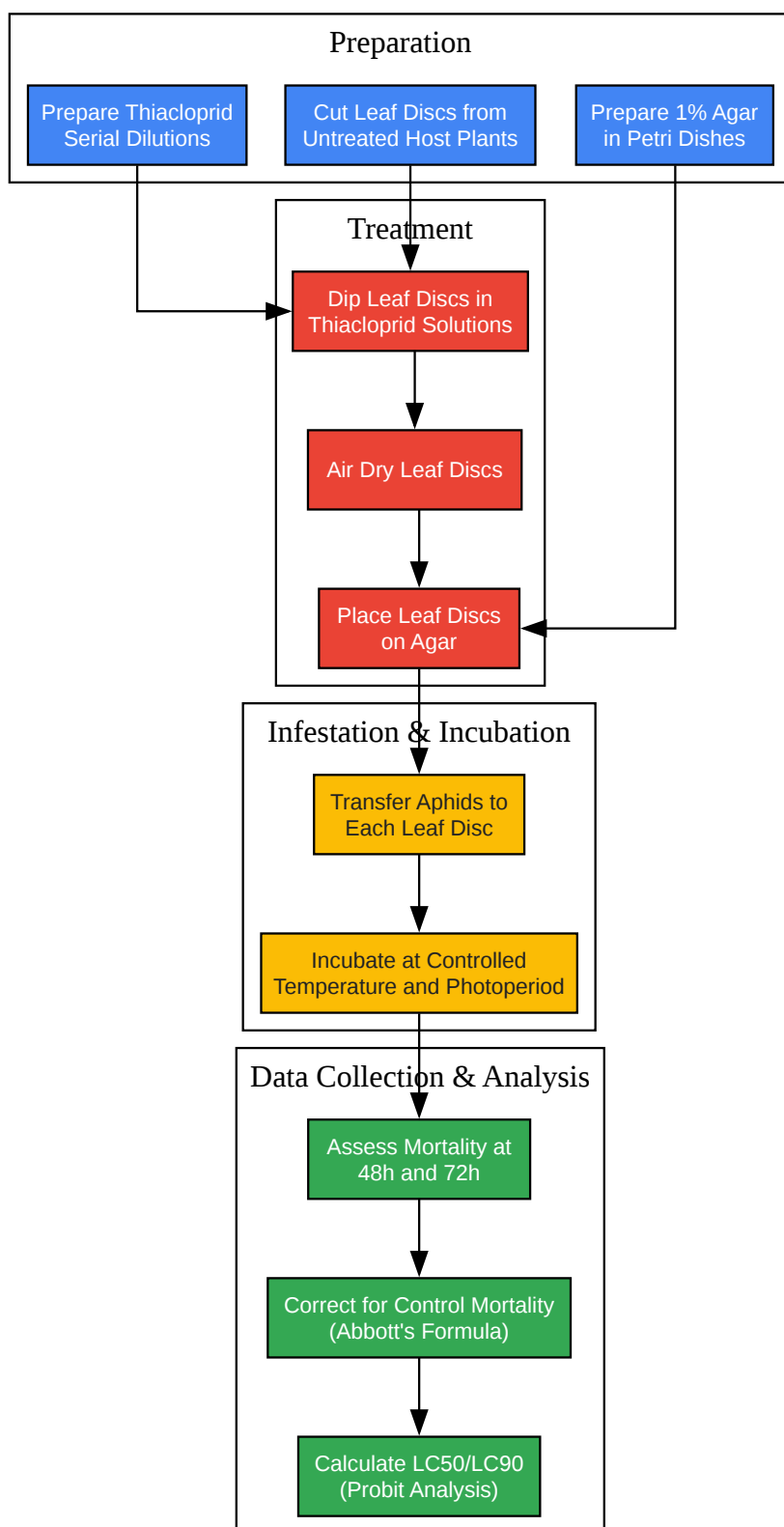




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Caption: Neonicotinoid action and resistance mechanisms in aphids.

## Experimental Workflow for Leaf-Dip Bioassay



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Caption: Workflow for the leaf-dip bioassay to assess insecticide resistance.

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